

Personal protective equipment for handling 19-Norandrostenedione

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Compound of Interest

Compound Name: 19-Norandrostenedione

Cat. No.: B190405

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Safe Handling Protocol for 19-Norandrostenedione

IMMEDIATE SAFETY AND LOGISTICAL INFORMATION

This document provides essential procedural guidance for the safe handling and disposal of **19-Norandrostenedione** in a laboratory setting. Adherence to these protocols is critical to mitigate health risks associated with this compound. **19-Norandrostenedione** is an anabolic androgenic steroid and a precursor to nandrolone, regulated as a Schedule III compound in the United States.^[1] It presents significant health hazards and requires stringent handling procedures.

Hazard Identification and Summary

19-Norandrostenedione is classified as a hazardous substance with multiple health risks.^{[2][3]} Exposure can cause acute irritation and may lead to severe long-term health effects.

Hazard Classification	GHS Category	Description	Source
Acute Toxicity, Oral	Category 4	Harmful if swallowed.	[2]
Skin Irritation	Category 2	Causes skin irritation.	[2]
Eye Irritation	Category 2A	Causes serious eye irritation.	[2]
Respiratory Irritation	STOT SE 3	May cause respiratory irritation.	[2]
Carcinogenicity	Category 2	Suspected of causing cancer.	[2]
Reproductive Toxicity	Category 1B	May damage fertility or the unborn child.	[2]
Aquatic Hazard (Acute)	Category 1	Very toxic to aquatic life.	[2]
Aquatic Hazard (Chronic)	Category 1	Very toxic to aquatic life with long lasting effects.	[2]

Operational Plan: Step-by-Step Handling Procedure

This section outlines the procedural steps for safely managing **19-Norandrostenedione** from receipt to disposal.

Step 1: Risk Assessment and Preparation

- Review Safety Data Sheet (SDS): Before handling, thoroughly read and understand the compound's SDS.[2][4]
- Designate a Work Area: All manipulations involving **19-Norandrostenedione** powder must be conducted in a designated area, such as a chemical fume hood or a powder weighing station.[5] Label the area with appropriate hazard warnings.

- Assemble Materials: Ensure all necessary PPE, spill cleanup materials, and waste containers are readily accessible before beginning work.
- Personal Health: Do not eat, drink, or smoke in the laboratory where the chemical is handled.[\[4\]](#)

Step 2: Engineering Controls

To minimize inhalation of the fine powder, all work must be performed using appropriate engineering controls.

- Chemical Fume Hood: For general handling and solution preparation, a properly functioning chemical fume hood is required.[\[5\]](#)[\[6\]](#)
- Powder Weighing Station: For accurately weighing the powder, a specialized powder weighing station or ventilated balance enclosure is highly recommended.[\[6\]](#)[\[7\]](#) These systems provide a stable weighing environment while drawing airborne particles away from the operator through a HEPA filter.[\[6\]](#)[\[7\]](#)

Step 3: Required Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory to prevent dermal, ocular, and respiratory exposure.[\[3\]](#)[\[4\]](#)

Body Part	Required PPE	Specifications and Best Practices
Hands	Double Gloving Recommended	Wear two pairs of chemical-resistant, powder-free, disposable gloves (e.g., nitrile). [8][9] Change gloves frequently and immediately if contaminated.
Body	Disposable Gown or Coveralls	A long-sleeved, disposable gown that closes in the back with tight-fitting cuffs is required.[8] For extensive handling, "bunny suit" coveralls offer more complete protection. [8]
Eyes/Face	Safety Goggles & Face Shield	Wear chemical splash goggles. [3] For tasks with a higher risk of splashes or aerosol generation, a full-face shield should be worn in addition to goggles.[9]
Respiratory	Respirator	A dust respirator is recommended for handling the powder.[3] If engineering controls are insufficient, consult with your institution's safety office about appropriate respiratory protection (e.g., N95 or higher).[5]

Step 4: Weighing and Handling Protocol

- Work Within Controls: Perform all manipulations of the powder within a fume hood or powder weighing station.[6]

- **Avoid Dust Generation:** Use dry clean-up procedures and handle the powder carefully to avoid creating dust.[3] Static-eliminating tools can provide better control over the powder.[6]
- **Transfer:** Use appropriate tools (e.g., chemical-resistant spatulas) for transfers. Avoid using metal spatulas if reactivity is a concern.[6]
- **Container Management:** Keep containers tightly closed when not in use.[4] Do not cut, drill, or weld empty containers as they may contain hazardous residual dust.[3]

Step 5: Post-Handling Decontamination and Hygiene

- **Surface Cleaning:** Clean all work surfaces and equipment with a suitable solvent or detergent after use.[10] Collect all cleaning materials as hazardous waste.
- **PPE Removal:** Remove PPE carefully to avoid self-contamination. Disposable PPE must not be reused and should be placed in a designated hazardous waste container.[9]
- **Personal Hygiene:** Immediately after removing PPE and before leaving the lab, wash hands, face, neck, and forearms thoroughly.[4][5]

Emergency and Disposal Plans

Spill Response

- **Alert Personnel:** Immediately notify others in the area of the spill.[3]
- **Containment:** For major spills, contain the spillage and prevent it from entering drains.[3][4]
- **Cleanup:**
 - Wear all required PPE for handling the compound.
 - Gently dampen the powder with water to prevent it from becoming airborne.[3]
 - Use a dry cleanup method, such as sweeping or using a vacuum cleaner equipped with a HEPA filter.[3]
 - Collect all spilled material and cleanup debris in a labeled, sealed container for hazardous waste disposal.[3]

Waste Disposal

- Classification: **19-Norandrostenedione** and any materials contaminated with it must be treated as hazardous waste.[3]
- Collection: Collect all waste, including empty containers, used PPE, and cleanup materials, in clearly labeled, sealed containers.
- Disposal: All waste must be disposed of through an approved waste disposal plant and in accordance with all local, state, and federal regulations.[3][4] Do not allow the material to be released into the environment, as it is very toxic to aquatic life.[2][4]

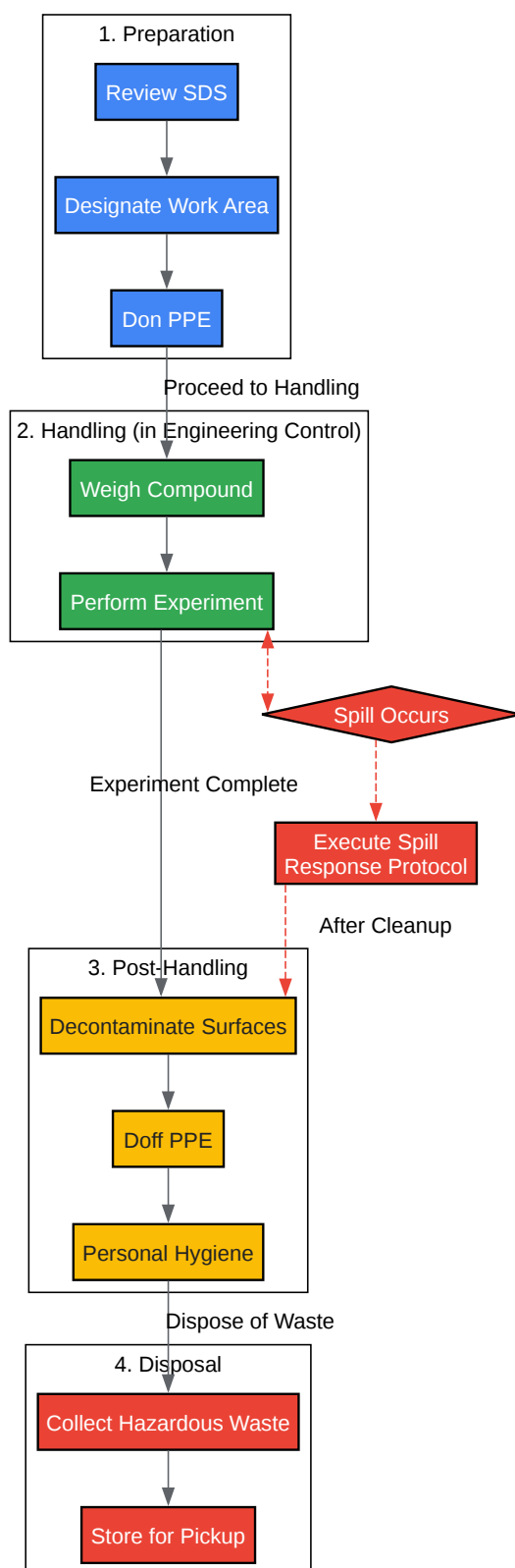
Quantitative Data

The following table summarizes the known solubility of **19-Norandrostenedione**.

Solvent	Solubility
DMF	25 mg/mL
DMSO	15 mg/mL
DMSO:PBS (pH 7.2) (1:1)	0.5 mg/mL
Ethanol	10 mg/mL
Source:[1][2]	

Visualized Workflow

The following diagram illustrates the required workflow for the safe handling of **19-Norandrostenedione**.



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Caption: Workflow for Safe Handling of **19-Norandrostenedione**.

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